

Physicochemical Properties of 2-Aminothiazole-5-carboxylic Acid

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Compound of Interest

Compound Name: 2-Aminothiazole-5-carboxylic acid

Cat. No.: B1267299

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For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of **2-Aminothiazole-5-carboxylic acid** is crucial for its application in further research and development. This technical overview provides the molecular formula and molecular weight of this compound, presented in a clear, tabular format for ease of reference.

2-Aminothiazole-5-carboxylic acid is a heterocyclic building block with the CAS Number 40283-46-3.^{[1][2]} Its chemical structure consists of a thiazole ring substituted with an amino group at position 2 and a carboxylic acid group at position 5.

Below is a summary of the key molecular data for **2-Aminothiazole-5-carboxylic acid**.

Property	Value	Source
Molecular Formula	C4H4N2O2S	^{[1][2][3]}
Molecular Weight	144.15 g/mol	^{[3][4]}
Alternate Molecular Weight	144.2 g/mol	^{[1][2]}

The slight variation in molecular weight values (144.15 and 144.2) is common and depends on the source and the precision of the calculation.^{[1][2][3][4]} The empirical formula, represented using the Hill Notation, is C4H4N2O2S.^[4] This compound is also known by other names such as 2-Amino-5-thiazolecarboxylic acid and 2-Amino-1,3-thiazole-5-carboxylic acid.^[3]

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